

# 1-Butene chemical formula and structure

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## Compound of Interest

Compound Name: 1-Butene

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## An In-depth Technical Guide to 1-Butene

This guide provides a comprehensive overview of **1-butene**, including its chemical formula, structure, properties, synthesis, and applications. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

## Chemical Formula and Structure

**1-Butene**, also known as but-1-ene or  $\alpha$ -butylene, is a linear alpha-olefin.<sup>[1]</sup> It is one of the four isomers of butene.

- Chemical Formula:  $C_4H_8$ <sup>[1][2][3][4]</sup>
- IUPAC Name: But-1-ene<sup>[1]</sup>
- Molar Mass:  $56.108 \text{ g}\cdot\text{mol}^{-1}$ <sup>[1]</sup>
- CAS Registry Number: 106-98-9<sup>[2]</sup>

Structural Formula:  $CH_3CH_2CH=CH_2$ <sup>[1][3]</sup>

The structure consists of a four-carbon chain with a double bond between the first and second carbon atoms.<sup>[3][5]</sup>

Skeletal Structure:

## Physicochemical Properties

**1-Butene** is a colorless gas with a slightly aromatic odor.<sup>[1][6]</sup> It is highly flammable and insoluble in water.<sup>[6][7][8]</sup> The quantitative properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	56.1063 g/mol	<sup>[2]</sup>
Boiling Point	-6.47 °C (20.35 °F; 266.68 K)	<sup>[1]</sup>
Melting Point	-185.3 °C (-301.5 °F; 87.8 K)	<sup>[1]</sup>
Density	0.62 g/cm <sup>3</sup>	<sup>[1]</sup>
Vapor Density (relative to air)	1.93	<sup>[7]</sup>
Vapor Pressure	3480 mmHg at 70°F (21.1°C)	<sup>[7]</sup>
Flash Point	-110°F (-79°C)	<sup>[7]</sup>
Autoignition Temperature	723°F (384°C)	<sup>[7]</sup>
Lower Explosive Limit (LEL)	1.6%	<sup>[7]</sup>
Upper Explosive Limit (UEL)	9.3%	<sup>[7]</sup>
log Kow (Octanol-water partition coefficient)	2.40	<sup>[9]</sup>
Henry's Law Constant	0.233 atm·m <sup>3</sup> /mol at 25 °C	<sup>[9]</sup>
Water Solubility	Insoluble	<sup>[7]</sup>

## Synthesis and Manufacturing

**1-Butene** is produced industrially and in the laboratory through various methods.

Industrial Production:

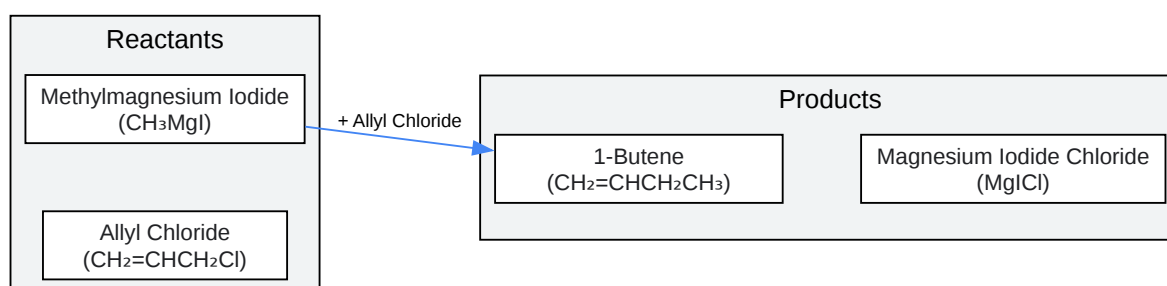
- Separation from C<sub>4</sub> Refinery Streams: **1-Butene** is separated from crude C<sub>4</sub> streams produced during the cracking process in refineries. This process yields a mixture of **1-butene** and 2-butenes.<sup>[1][10]</sup>

- Ethylene Dimerization: This method produces only the terminal alkene, **1-butene**, resulting in a high-purity product.[1] An estimated 12 billion kilograms were produced in 2011.[1]
- Dehydrogenation of Butane: Butenes can also be prepared by the catalytic dehydrogenation of butane.[10]

#### Laboratory Synthesis:

- Grignard Reaction: A common laboratory synthesis involves the reaction of a Grignard reagent, such as methylmagnesium iodide ( $\text{CH}_3\text{MgI}$ ), with an allyl halide, like allyl chloride ( $\text{CH}_2=\text{CHCH}_2\text{Cl}$ ).[11][12]

Below is a diagram illustrating the synthesis of **1-Butene** via the Grignard reaction.



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Synthesis of **1-Butene** via Grignard Reaction.

## Reactivity and Chemical Reactions

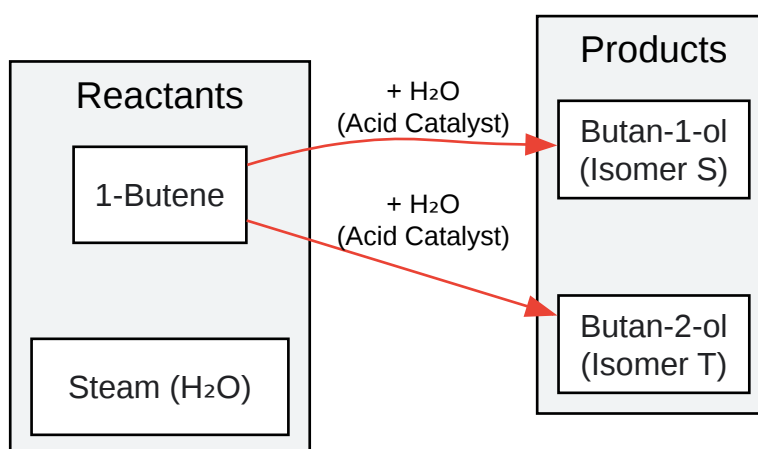
As an unsaturated aliphatic hydrocarbon, **1-butene** is generally more reactive than alkanes.[6] [7] The presence of the carbon-carbon double bond is the center of its reactivity.

- Polymerization: **1-Butene** undergoes exothermic addition polymerization in the presence of catalysts to produce polybutylene.[1][7]
- Hydration: The reaction of **1-butene** with steam (water) in the presence of an acid catalyst is an addition reaction that leads to the formation of two structural isomers: butan-1-ol and

butan-2-ol.[13]

- Reaction with Hydrogen and Halogens: **1-butene** reacts with hydrogen ( $H_2$ ) in the presence of a catalyst like platinum (Pt) and with bromine ( $Br_2$ ) in carbon tetrachloride ( $CCl_4$ ).[14]
- Reaction with Strong Oxidizers: It can react vigorously with strong oxidizing agents.[6][7]
- Decomposition: At high temperatures (around  $500^\circ C$ ), **1-butene** can decompose into smaller hydrocarbons like methane, propylene, and ethylene.[15]

The following diagram illustrates the hydration of **1-butene**.



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Hydration of **1-Butene** to form structural isomers.

## Experimental Protocols

### A. Synthesis of (E)-1-Phenyl-**1-butene** via Wittig Reaction (Illustrative Protocol)

While not a direct synthesis of **1-butene**, this protocol for a derivative illustrates a common reaction type for alkenes and is provided as a representative experimental procedure.

- Apparatus Setup: A flame-dried, three-necked round-bottom flask with a magnetic stir bar, rubber septum, thermometer, and nitrogen inlet is assembled.

- **Reagent Preparation:** Propyltriphenylphosphonium bromide (10.0 mmol) is added to the flask, followed by anhydrous tetrahydrofuran (THF) (50 mL). The suspension is cooled to 0°C.
- **Ylide Formation:** n-Butyllithium (10.0 mmol) is added dropwise, maintaining the temperature below 5°C. The solution turns a deep orange/reddish color, indicating ylide formation.
- **Reaction with Aldehyde:** Benzaldehyde (10.0 mmol) is added dropwise at 0°C. The reaction mixture is stirred and allowed to warm to room temperature overnight.
- **Workup:** The reaction is quenched with saturated aqueous ammonium chloride. The mixture is transferred to a separatory funnel, and diethyl ether and water are added. The organic layer is collected, and the aqueous layer is extracted with diethyl ether.
- **Purification:** The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated. The crude product is purified by flash column chromatography on silica gel to yield (E)-1-Phenyl-**1-butene**.[\[16\]](#)

## B. Spectroscopic Characterization

- **Infrared (IR) Spectroscopy:**
  - The IR spectrum of **1-butene** shows characteristic absorption bands for the C=C stretching vibration at approximately 1640-1645  $\text{cm}^{-1}$ .
  - Prominent C-H stretching vibrations associated with the  $\text{RCH=CH}_2$  group are observed around 3010-3095  $\text{cm}^{-1}$  and 905-995  $\text{cm}^{-1}$ .
  - C-H stretching vibrations for the methyl group appear at about 2860-2975  $\text{cm}^{-1}$ .
  - The region from approximately 400 to 1500  $\text{cm}^{-1}$  is considered the fingerprint region, which is unique for **1-butene**.[\[17\]](#)
- **$^1\text{H}$  Nuclear Magnetic Resonance (NMR) Spectroscopy:**
  - The  $^1\text{H}$  NMR spectrum of **1-butene** in a solvent like  $\text{CDCl}_3$  shows distinct signals for the different types of protons.

- The terminal =CH<sub>2</sub> protons, the internal =CH- proton, the adjacent -CH<sub>2</sub>- group, and the terminal -CH<sub>3</sub> group all have characteristic chemical shifts.
- For **1-butene** adsorbed in NaX zeolites, the chemical shifts can be influenced by the environment.<sup>[18][19]</sup>

## Applications

**1-Butene** is a significant chemical intermediate with several key applications:

- **Polymer Production:** It is used as a comonomer in the production of high-density polyethylene (HDPE) and linear low-density polyethylene (LLDPE).<sup>[1][8]</sup> It is also the monomer for polybutylene, which is used in piping.<sup>[1]</sup>
- **Precursor for other Chemicals:** **1-Butene** serves as a precursor for the synthesis of butylene oxide, butanone (methyl ethyl ketone - MEK), and maleic anhydride.<sup>[1][4][8]</sup>
- **Synthetic Rubber:** It is used as a monomer in the production of polybutadiene rubber (PBR), a component in tire manufacturing.<sup>[8]</sup>

## Safety

**1-Butene** is an extremely flammable gas that forms explosive mixtures with air.<sup>[6]</sup> At high concentrations, it can act as an asphyxiant or a slight anesthetic.<sup>[7]</sup> It is incompatible with strong oxidizing agents, halogens, and other reactive materials.<sup>[6]</sup> Proper handling in well-ventilated areas, such as a fume hood, is essential.<sup>[7]</sup>

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